

Core Physical Properties of 8-Methoxy-1-tetralone

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Compound of Interest

Compound Name: 8-Methoxy-3,4-dihydronaphthalen-1(2H)-one

Cat. No.: B084402

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The following table summarizes the key physical and chemical properties of 8-Methoxy-1-tetralone. This data is essential for its handling, characterization, and use in synthetic applications.

Property	Value
Molecular Formula	C ₁₁ H ₁₂ O ₂ [1][2]
Molecular Weight	176.21 g/mol [1][2][3]
Appearance	Powder[2]
Melting Point	128-130 °C[1]
Boiling Point	324.8 °C at 760 mmHg[1]
	141–142 °C at 0.10 mmHg[4]
Density	1.124 g/cm ³ [1]
Flash Point	154.5 °C[1]
CAS Number	13185-18-7[1][2]

**Experimental Protocols for Property Determination

Accurate determination of physical properties is crucial for confirming the identity and purity of a compound. Below are detailed protocols for measuring the key physical properties of 8-Methoxy-1-tetralone.

Melting Point Determination

The melting point is a critical indicator of a substance's purity. Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C. Impurities tend to lower and broaden the melting point range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)[5]
- Thermometer
- Spatula
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Sample Preparation: If the 8-Methoxy-1-tetralone sample consists of large crystals, gently grind it to a fine powder using a clean, dry mortar and pestle.[6]
- Capillary Tube Loading: Introduce the powdered sample into the open end of a capillary tube. Tap the sealed end of the tube on a hard surface to pack the sample down. The packed sample height should be approximately 1-2 mm.[6][7]
- Apparatus Setup:
 - Mel-Temp Apparatus: Place the loaded capillary tube into the sample holder of the DigiMelt or similar apparatus.[6]
 - Thiele Tube/Oil Bath: Attach the capillary tube to a thermometer using a rubber band, ensuring the bottom of the capillary is aligned with the thermometer bulb. Immerse this

assembly in an oil bath (like a Thiele tube), making sure the sample is below the oil level.

[7]

- Heating and Observation:
 - For an unknown or to get an approximate range, heat the sample rapidly (10-20 °C per minute).[6]
 - For an accurate measurement, start heating slowly (approximately 2 °C per minute) when the temperature is about 15-20 °C below the expected melting point.[6]
- Data Recording: Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the last solid crystal melts (the completion of melting). This range is the melting point.
- Cooling and Repetition: Allow the apparatus to cool. For accuracy, repeat the determination with a fresh sample in a new capillary tube.[5]

Boiling Point Determination

The boiling point is another fundamental physical property that can aid in substance identification.

Apparatus:

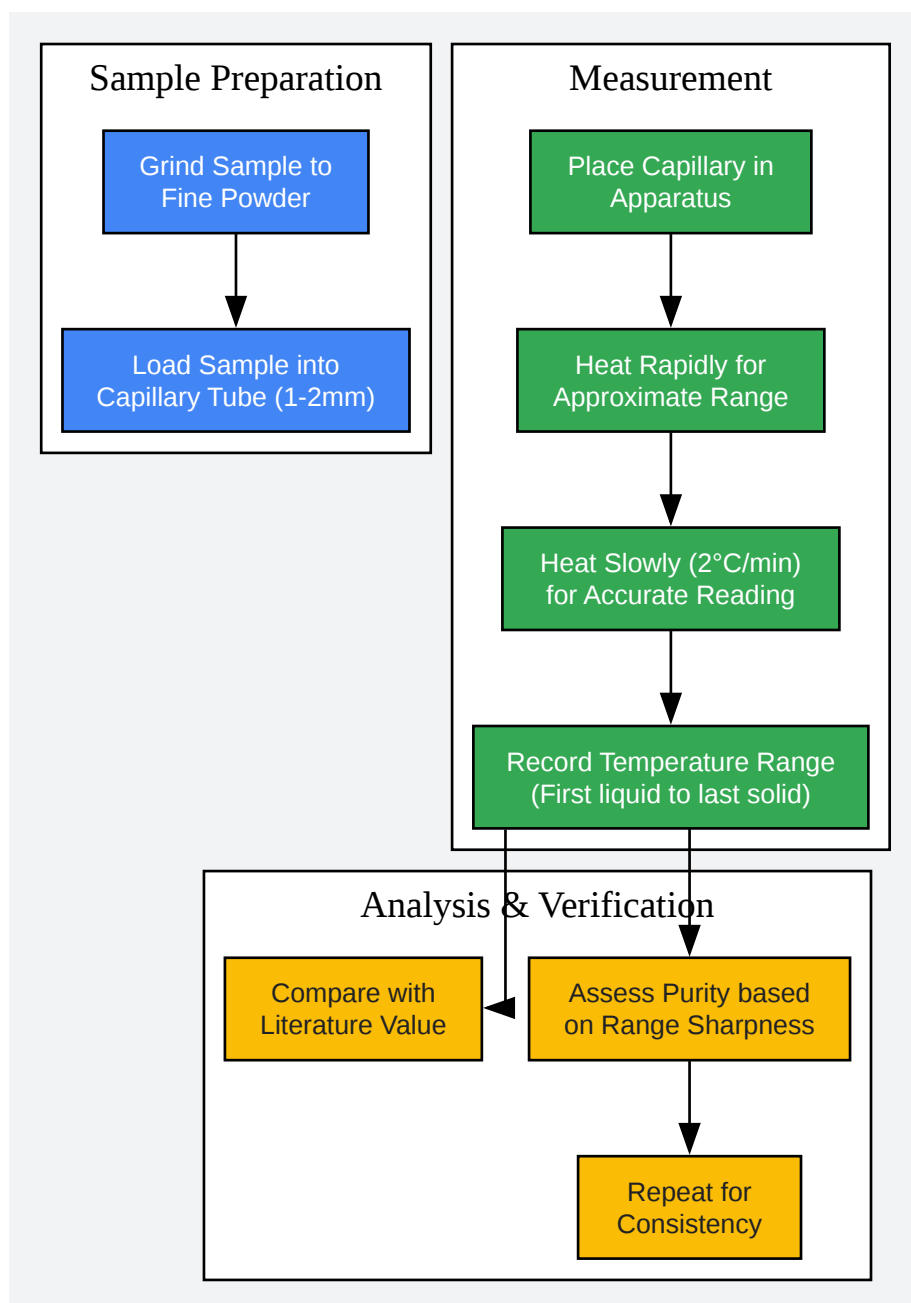
- Small test tube or ignition tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath, heating mantle)
- Rubber band or wire for attachment

Procedure:

- **Sample Preparation:** Place a small amount of liquid 8-Methoxy-1-tetralone (if melted) or a solution in a suitable high-boiling solvent into a small test tube.
- **Capillary Inversion:** Place a capillary tube, with its sealed end up, into the test tube containing the sample.
- **Apparatus Assembly:** Attach the test tube to a thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.
- **Heating:** Immerse the assembly in a heating bath. Heat the bath gently and uniformly.
- **Observation:** As the liquid heats, air trapped in the capillary tube will bubble out. Continue heating until a steady stream of bubbles emerges from the open end of the capillary.
- **Cooling and Measurement:** Turn off the heat and allow the bath to cool slowly. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point of the substance.
- **Pressure Correction:** If the atmospheric pressure is not 760 mmHg, a correction to the observed boiling point may be necessary.

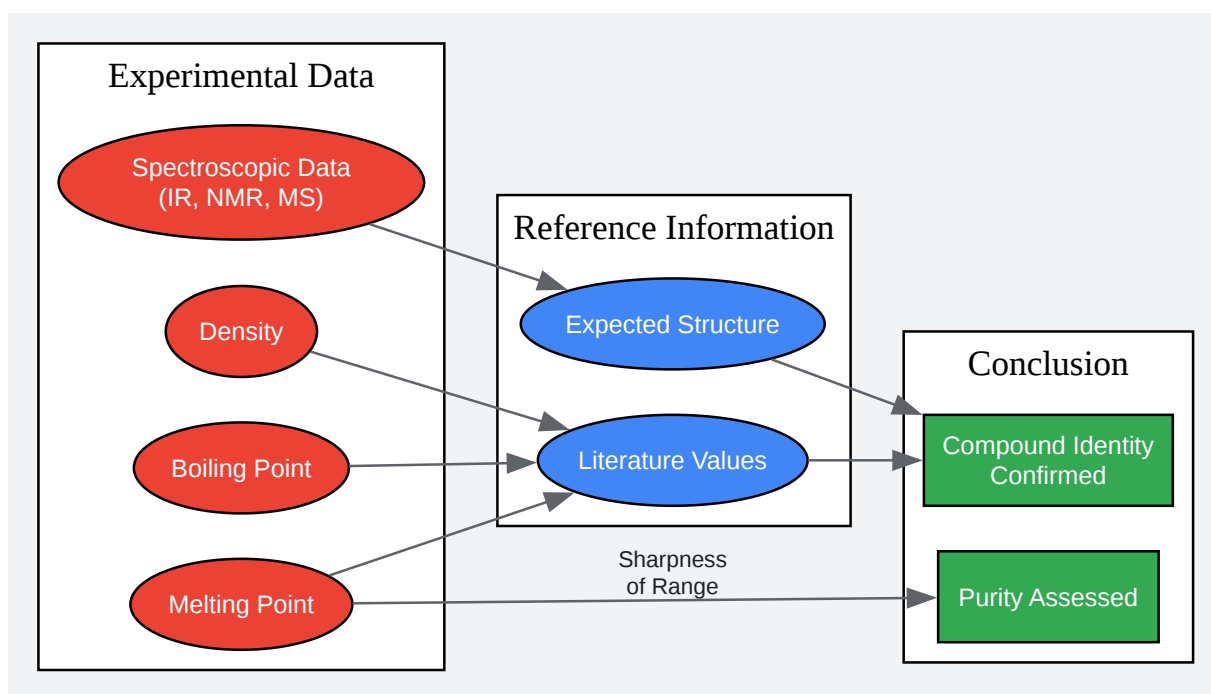
Visualizing Experimental and Logical Workflows

The following diagrams, created using the DOT language, illustrate the workflow for melting point determination and the logical framework for using physical properties in compound characterization.



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Caption: Workflow for Determining the Melting Point of a Solid Compound.



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